

Safeguarding Research: Proper Disposal Procedures for AMG 837 Hemicalcium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AMG 837 hemicalcium

Cat. No.: B15570486

[Get Quote](#)

For immediate reference, this guide provides essential safety and logistical information for the proper handling and disposal of **AMG 837 hemicalcium**, a potent GPR40/FFA1 partial agonist used in laboratory research. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. This document is intended for researchers, scientists, and drug development professionals.

Summary of Key Safety and Handling Data

For quick reference, the following table summarizes critical safety and handling information for **AMG 837 hemicalcium**.

Parameter	Information	Source
CAS Number	1291087-14-3	TargetMol SDS[1]
Molecular Formula	C ₂₆ H ₂₀ F ₃ O ₃ ·½Ca	R&D Systems
Molecular Weight	457.47 g/mol	R&D Systems
Appearance	Solid	N/A
Solubility	Soluble to 100 mM in DMSO	R&D Systems
Storage	Store at +4°C in a dry, cool, and well-ventilated place. Keep container tightly closed.	TargetMol SDS[1], R&D Systems
Hazard Identification	No specific hazards have been classified for this compound. However, as with any research chemical, it should be handled with care.	TargetMol SDS[1]

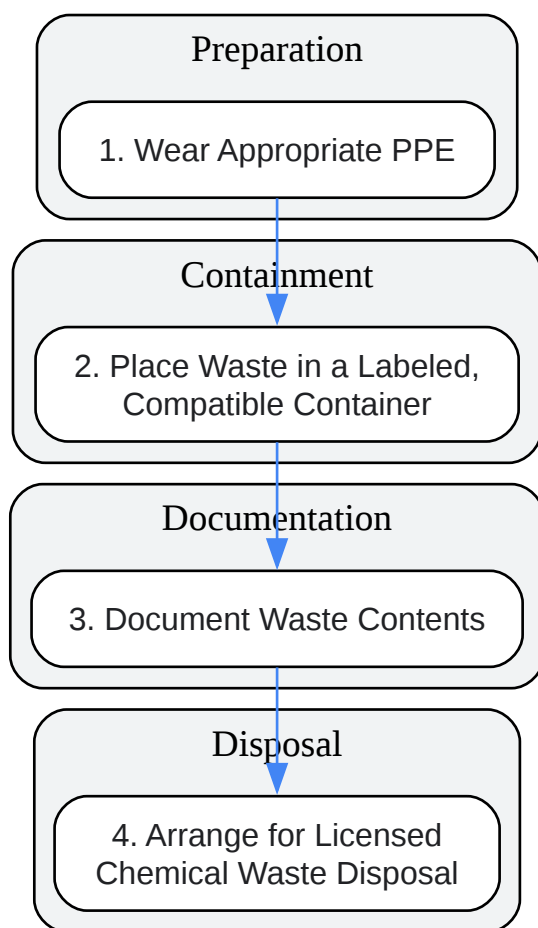
Personal Protective Equipment (PPE)

When handling **AMG 837 hemicalcium**, appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Equipment	Specification	Source
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	TargetMol SDS[1]
Hand Protection	Chemical-impermeable gloves that have been inspected prior to use. Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.	TargetMol SDS[1]
Body Protection	Fire/flamm resistant and impervious clothing.	TargetMol SDS[1]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.	TargetMol SDS[1]

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **AMG 837 hemicalcium**. This process is designed to be straightforward and to mitigate environmental contamination.



[Click to download full resolution via product page](#)

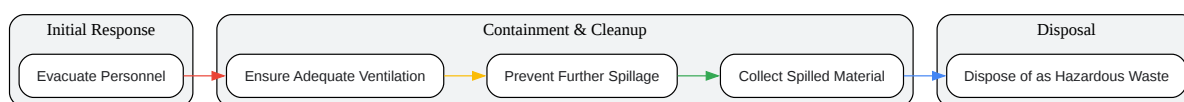
Figure 1. AMG 837 Hemicalcium Disposal Workflow.

- Wear Appropriate PPE: Before handling any waste material, ensure you are wearing the personal protective equipment detailed in the table above.^[1]
- Place Waste in a Labeled, Compatible Container:
 - Collect waste **AMG 837 hemicalcium**, including any contaminated materials (e.g., pipette tips, tubes, gloves), in a designated and clearly labeled hazardous waste container.
 - The container must be compatible with the chemical and securely sealed to prevent leaks or spills.
- Document Waste Contents:

- Clearly label the waste container with "Hazardous Waste," the full chemical name ("**AMG 837 hemicalcium**"), and any known hazard information.
- Maintain a log of the waste contents, including the approximate amount of the compound being discarded.
- Arrange for Licensed Chemical Waste Disposal:
 - Store the sealed waste container in a designated, secure area away from incompatible materials.
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and proper disposal.
 - Do not dispose of **AMG 837 hemicalcium** down the drain or in regular trash.[1]

Accidental Release Measures

In the event of a spill or accidental release of **AMG 837 hemicalcium**, follow these steps to ensure safety and proper cleanup.



[Click to download full resolution via product page](#)

Figure 2. Spill Response Workflow.

- Evacuate Personnel: Evacuate non-essential personnel from the immediate spill area.[1]
- Ensure Adequate Ventilation: Work in a well-ventilated area to avoid inhalation of any dust or vapors.[1]
- Prevent Further Spillage: If it is safe to do so, prevent the spill from spreading.[1]

- Collect Spilled Material:
 - Avoid creating dust.[\[1\]](#)
 - Carefully sweep or scoop up the spilled solid material.
 - Place the collected material and any contaminated cleaning supplies into a labeled hazardous waste container.
- Dispose of as Hazardous Waste: Follow the disposal protocol outlined above.

First Aid Measures

In case of exposure to **AMG 837 hemicalcium**, take the following immediate actions.

Exposure Route	First Aid Procedure	Source
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.	TargetMol SDS [1]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.	TargetMol SDS [1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	TargetMol SDS [1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor.	N/A

This document is intended as a guide and does not replace a thorough reading of the official Safety Data Sheet (SDS) and consultation with your institution's Environmental Health and Safety (EHS) department. Always prioritize safety and follow all applicable local, state, and federal regulations for chemical handling and disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. targetmol.com [targetmol.com]
- To cite this document: BenchChem. [Safeguarding Research: Proper Disposal Procedures for AMG 837 Hemicalcium]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15570486#amg-837-hemicalcium-proper-disposal-procedures\]](https://www.benchchem.com/product/b15570486#amg-837-hemicalcium-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com